

Protocol for the synthesis of 3-Hydroxy-OPC6-CoA standard

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Compound of Interest

Compound Name: 3-Hydroxy-OPC6-CoA

Cat. No.: B15550394

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A definitive, validated protocol for the chemical synthesis of a **3-Hydroxy-OPC6-CoA** standard is not readily available in the public scientific literature. This compound is a specific intermediate in the jasmonate biosynthetic pathway and is typically studied within a biological context rather than synthesized as a standalone chemical standard.

However, based on established principles of chemical and enzymatic synthesis of similar molecules, a plausible protocol can be devised for research purposes. This document outlines a proposed chemo-enzymatic strategy for the synthesis of **3-Hydroxy-OPC6-CoA**, intended for researchers and drug development professionals. It also describes the biological pathway in which this molecule is an intermediate.

Proposed Chemo-Enzymatic Synthesis of 3-Hydroxy-OPC6-CoA

The synthesis of **3-Hydroxy-OPC6-CoA** can be approached in two main stages: first, the chemical synthesis of the precursor acid, 3-hydroxy-2-(2'(Z)-pentenyl)-cyclopentane-1-hexanoic acid (3-Hydroxy-OPC6), and second, the enzymatic ligation of this acid to Coenzyme A (CoA).

Experimental Protocols

Part 1: Hypothetical Chemical Synthesis of 3-Hydroxy-OPC6 Acid

This is a proposed multi-step organic synthesis route, as a detailed protocol for this specific molecule is not published. The synthesis would likely start from commercially available cyclopentanone derivatives and require significant optimization by a skilled synthetic chemist.

- **Step 1: Synthesis of the OPC6 Precursor:** The synthesis would begin with the creation of the core structure, 2-(2'(Z)-pentenyl)-cyclopentane-1-hexanoic acid (OPC6). This involves the stereospecific introduction of the pentenyl and hexanoic acid side chains onto a cyclopentanone ring.
- **Step 2: Introduction of the 3-Hydroxy Group:** A hydroxyl group would then be introduced at the 3-position of the hexanoic acid side chain. This could potentially be achieved through stereoselective reduction of a corresponding 3-keto intermediate (3-Oxo-OPC6).

Part 2: Enzymatic Ligation to Coenzyme A

Once the 3-Hydroxy-OPC6 acid is synthesized and purified, it can be ligated to Coenzyme A using a suitable acyl-CoA synthetase. Enzymes such as OPC-8:CoA ligase 1 (OPCL1) have been shown to activate jasmonate precursors and may exhibit activity towards this modified substrate.^{[1][2]}

- **Enzyme Expression and Purification:**
 - Clone the gene for a suitable acyl-CoA synthetase (e.g., *Arabidopsis thaliana* OPCL1) into an expression vector (e.g., pET vector with a His-tag).
 - Transform the vector into an *E. coli* expression strain (e.g., BL21(DE3)).
 - Grow the bacterial culture and induce protein expression with IPTG.
 - Harvest the cells, lyse them, and purify the recombinant enzyme using affinity chromatography (e.g., Ni-NTA column).
- **Ligation Reaction:**

- Prepare a reaction mixture containing:
 - Tris-HCl buffer (e.g., 50 mM, pH 7.5)
 - ATP (e.g., 10 mM)
 - MgCl₂ (e.g., 5 mM)
 - Coenzyme A (e.g., 1 mM)
 - Synthesized 3-Hydroxy-OPC6 acid (e.g., 0.5 mM)
 - Purified acyl-CoA synthetase (e.g., 1-5 μM)
- Incubate the reaction at a suitable temperature (e.g., 30°C) for 1-2 hours.
- Monitor the reaction progress by techniques such as HPLC.
- Purification of **3-Hydroxy-OPC6-CoA**:
 - The resulting **3-Hydroxy-OPC6-CoA** can be purified from the reaction mixture using reverse-phase High-Performance Liquid Chromatography (HPLC).
 - Column: A C18 reverse-phase column is typically used.[\[3\]](#)
 - Mobile Phase A: An aqueous buffer, such as 20 mM potassium phosphate, pH adjusted to a slightly acidic value (e.g., 5.0-6.0) to maintain the stability of the thioester bond.[\[3\]](#)
 - Mobile Phase B: Acetonitrile or methanol.[\[3\]](#)
 - Gradient: A linear gradient from a low percentage of mobile phase B to a higher percentage is used to elute the compound. The exact gradient will need to be optimized. An example gradient could be 5% B to 60% B over 30 minutes.[\[3\]](#)
 - The fractions containing the desired product can be collected, pooled, and lyophilized.

Data Presentation

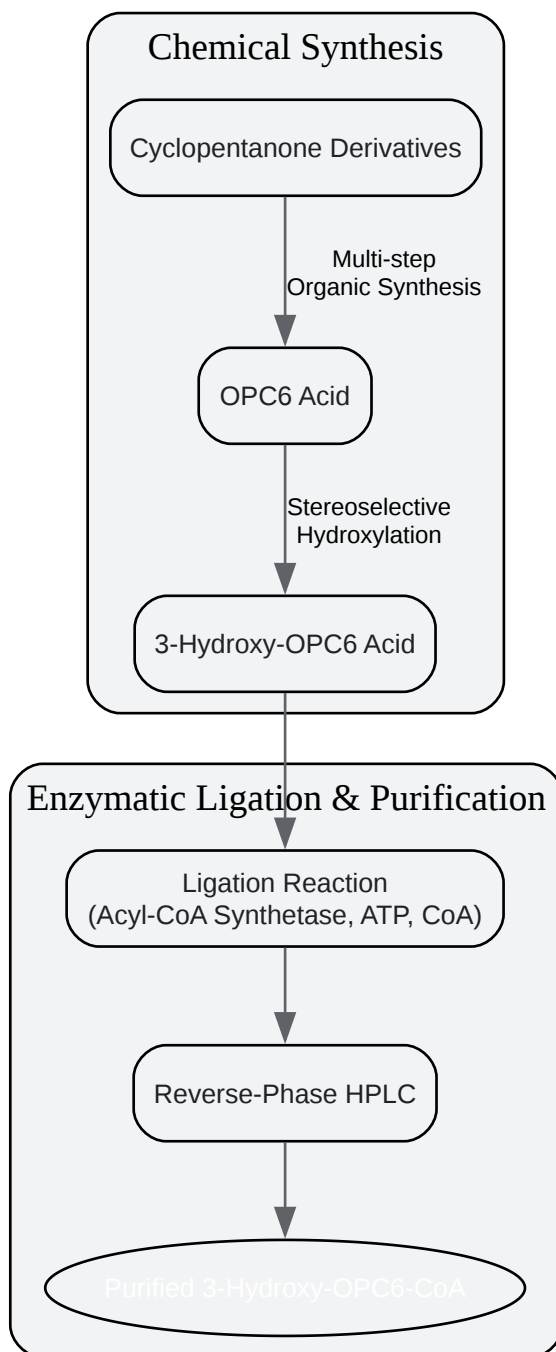
Quantitative experimental data for the synthesis of **3-Hydroxy-OPC6-CoA** is not available in the literature. The table below summarizes key enzymes involved in the relevant biological pathway and their functions.

Enzyme	Abbreviation	Function in Jasmonate Biosynthesis	Substrate(s)	Product(s)
12-oxophytodienoate reductase 3	OPR3	Reduces the double bond in the cyclopentenone ring of dinor-OPDA. [1] [4]	dinor-OPDA	3-oxo-2-(2'-pentenyl) cyclopentanecarboxylic acid (OPC-6:0) [1]
OPC-8:CoA ligase 1	OPCL1	Activates jasmonate precursors to their corresponding CoA esters. [1] [2]	OPC-6:0, OPC-8:0	OPC6-CoA, OPC8-CoA
Acyl-CoA Oxidase	ACX	The first step in the β -oxidation of acyl-CoAs. [1] [5] [6]	OPC6-CoA	2-trans-enoyl-OPC6-CoA
Multifunctional Protein	MFP	Possesses enoyl-CoA hydratase and L-3-hydroxyacyl-CoA dehydrogenase activities. [5] [6]	2-trans-enoyl-OPC6-CoA, 3-Hydroxy-OPC6-CoA	3-Hydroxy-OPC6-CoA, 3-Oxo-OPC6-CoA
3-Ketoacyl-CoA Thiolase	KAT	The final step in the β -oxidation cycle, which shortens the acyl chain. [1] [5] [6]	3-Oxo-OPC6-CoA	Jasmonoyl-CoA (after subsequent steps)

Visualizations

Proposed Synthesis Workflow

The following diagram illustrates the proposed chemo-enzymatic workflow for synthesizing **3-Hydroxy-OPC6-CoA**.

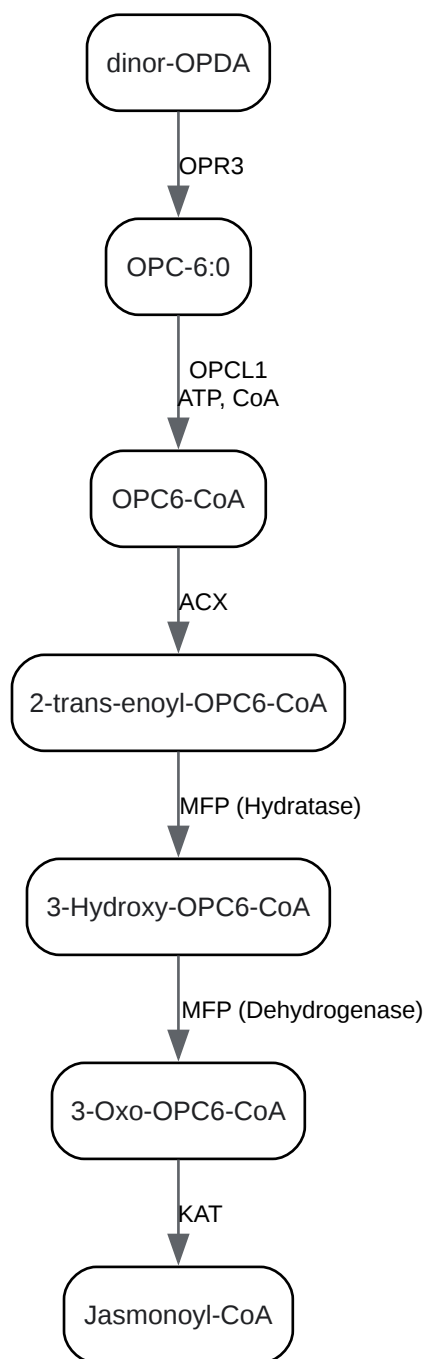


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Caption: Proposed chemo-enzymatic workflow for **3-Hydroxy-OPC6-CoA** synthesis.

Biological Pathway Context

The diagram below shows the relevant section of the jasmonic acid biosynthesis pathway, highlighting the formation of **3-Hydroxy-OPC6-CoA**.



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Caption: Peroxisomal β -oxidation steps in jasmonate biosynthesis.

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